

# Application of AI in Fisheries Management: Case Studies and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tuna AI

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The integration of Artificial Intelligence (AI) is revolutionizing fisheries management by providing innovative solutions to long-standing challenges such as overfishing, illegal, unreported, and unregulated (IUU) fishing, and the need for accurate, real-time data for sustainable stock assessment.[1][2] AI-driven technologies offer the potential to enhance data collection, improve species identification, and optimize fishing operations, thereby contributing to the conservation of marine ecosystems and the long-term viability of the fishing industry.[2][3] This document details case studies of AI applications in fisheries, providing structured data, experimental protocols, and workflow visualizations to guide researchers and scientists in this field.

## Case Study 1: Tun-AI for Tuna Biomass Estimation

Tun-AI is a machine-learning protocol developed to estimate tuna biomass by contextualizing echosounder data from buoys. This technology aims to improve the efficiency and accuracy of tuna stock assessments.[4]

## Quantitative Data Summary

Metric	Value	Reference
F1-Score (Binary Classification >10t or <10t)	0.925	[4]
Mean Absolute Error (MAE) (Regression)	21.6 t	[4]
Symmetric Mean Absolute Percentage Error (SMAPE)	29.5%	[4]
Number of Sets for Training and Testing	> 5,000	[4]
Number of Deployments for Training and Testing	> 6,000	[4]

## Experimental Protocol: Tun-AI Biomass Estimation

This protocol outlines the methodology for estimating tuna biomass using the Tun-AI machine learning pipeline.[4]

### 1. Data Collection:

- Echosounder Data: Collect echosounder data from buoys associated with Fish Aggregating Devices (FADs). A 3-day window of this data is utilized for the best performing models.[4]
- FAD Logbook Data: Obtain logbook data from fishing vessels, which includes information on catch composition and biomass for each fishing set.[4]
- Oceanographic Data: Gather relevant oceanographic data for the areas of FAD deployment. This includes parameters such as sea surface temperature, salinity, and chlorophyll-a concentration.[4]
- Positional and Temporal Data: Record the geographical coordinates (latitude and longitude) and timestamps for all data points.[4]

### 2. Data Preprocessing and Feature Engineering:

- Synchronize and merge the different data sources (echosounder, logbook, oceanographic, and positional/temporal).
- Extract relevant features from the echosounder data, such as acoustic backscatter strength and fish school characteristics.

- Generate position-derived features, which may include distance to shore, depth, and habitat type.
- The inclusion of oceanographic and position-derived features has been shown to improve model performance.[4]

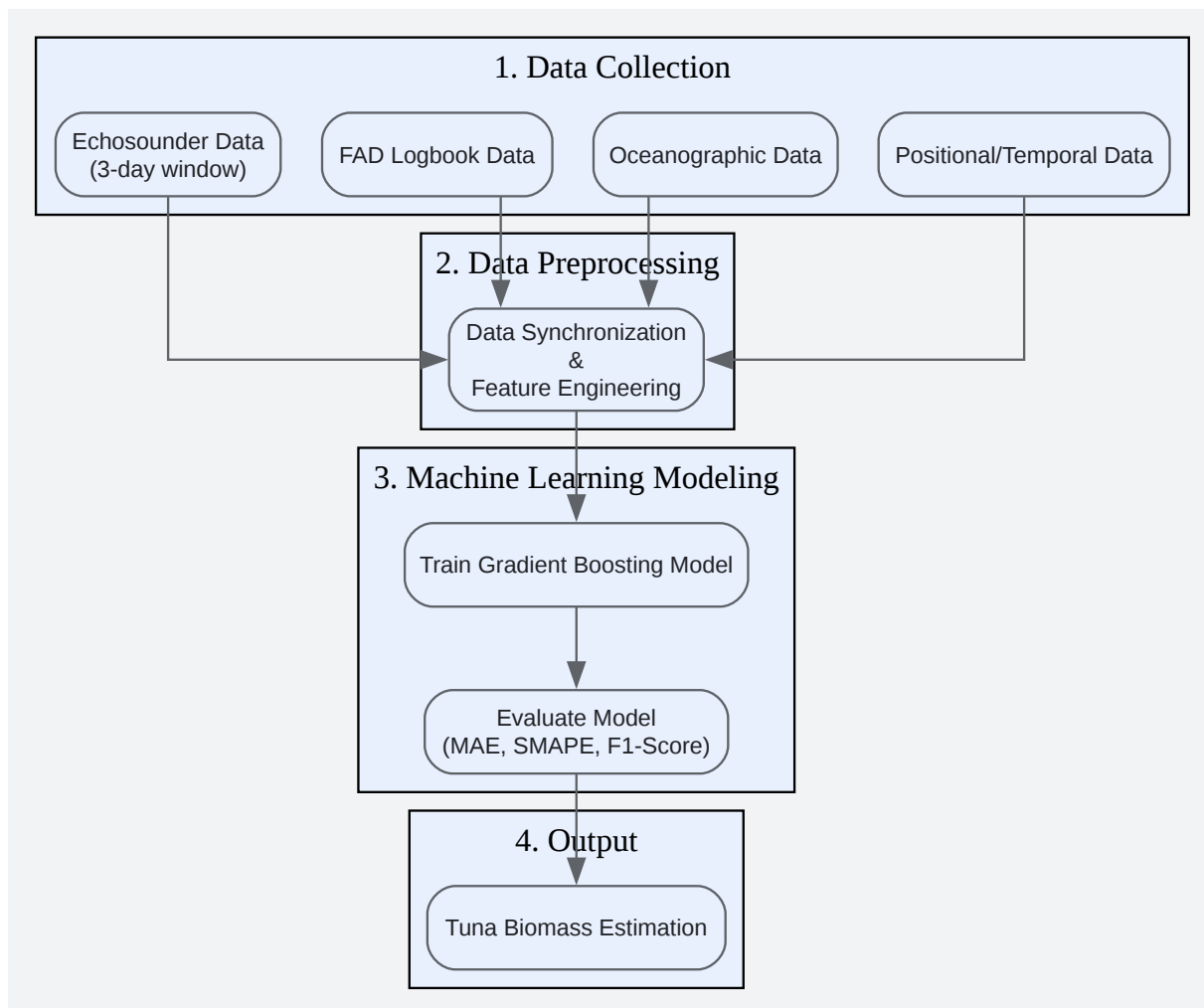
### 3. Model Training and Evaluation:

- **Model Selection:** Evaluate various machine learning models. The Gradient Boosting model was identified as the best performer for direct biomass estimation (regression).[4] For classification tasks (e.g., determining if biomass is above or below a certain threshold), other models may be assessed.
- **Training:** Train the selected model(s) on the preprocessed and feature-engineered dataset.
- **Evaluation:** Evaluate the model performance using appropriate metrics. For regression, this includes Mean Absolute Error (MAE) and Symmetric Mean Absolute Percentage Error (SMAPE). For classification, the F1-score is a key metric.[4]

### 4. Biomass Estimation:

- Deploy the trained model to estimate tuna biomass for new echosounder buoy data.

## Tun-AI Workflow



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Caption: Workflow for the Tun-AI machine learning protocol.

## Case Study 2: AI-based Real-time Catch Analysis System (AI-RCAS)

The AI-RCAS is a system designed for sustainable fisheries management that provides real-time analysis of fish catch.[5] It is implemented on a low-power embedded board (Jetson) and consists of modules for fish recognition, tracking, and counting to support the Total Allowable Catch (TAC) system.[5]

## Quantitative Data Summary

Metric	Value	Reference
Species Recognition Rate	74-81%	[5]

## Experimental Protocol: AI-RCAS Implementation

This protocol describes the setup and operation of the AI-RCAS for real-time catch monitoring on fishing vessels.

### 1. System Setup:

- Hardware:
- Install a Jetson board as the processing unit on the fishing vessel.[5]
- Mount a camera to record the fish as they are brought on board, typically on a conveyor belt.
- Software:
- Deploy the AI-RCAS software package on the Jetson board. This includes the fish recognition, tracking, and counting modules.[5]

### 2. Fish Recognition Module:

- Model: Utilizes the YOLOv10 object detection model for identifying fish species from the video feed.[5]
- Training Data: The model is pre-trained on a large dataset of fish images relevant to the target fishery.
- Operation: The module processes the video stream in real-time to identify and classify fish species.

### 3. Fish Tracking Module:

- Algorithm: Employs a ByteTrack algorithm optimized for the marine environment to track individual fish as they move through the camera's field of view.[5] This helps in avoiding double counting.

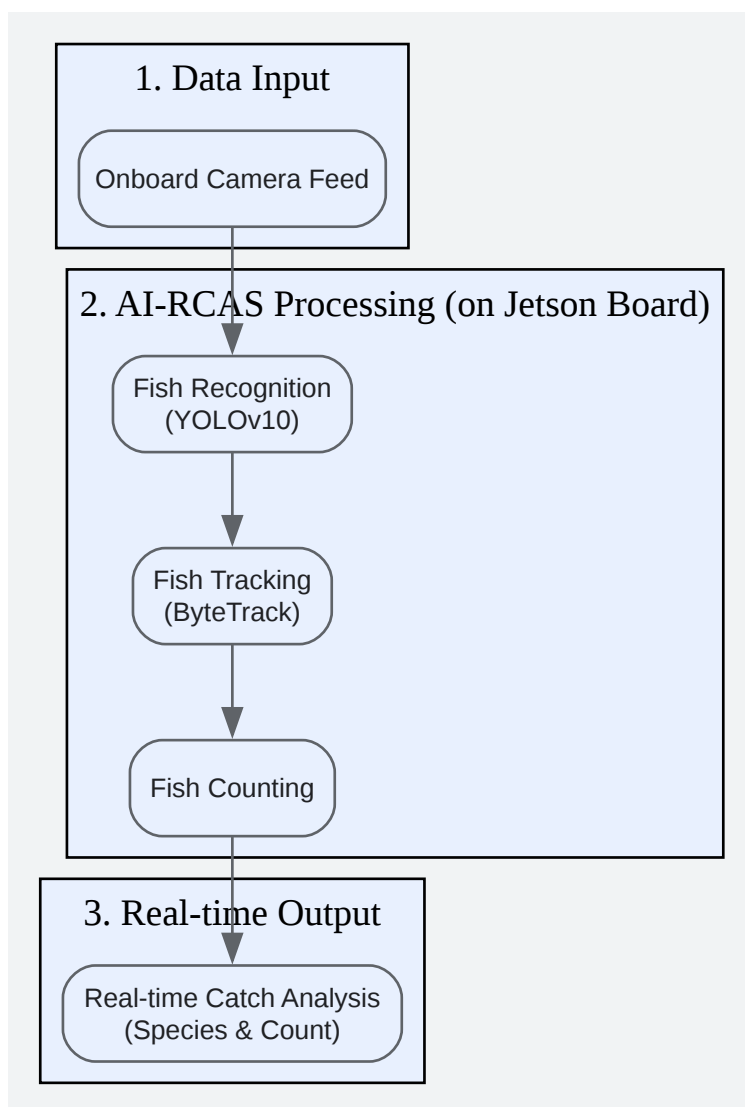
### 4. Counting Module:

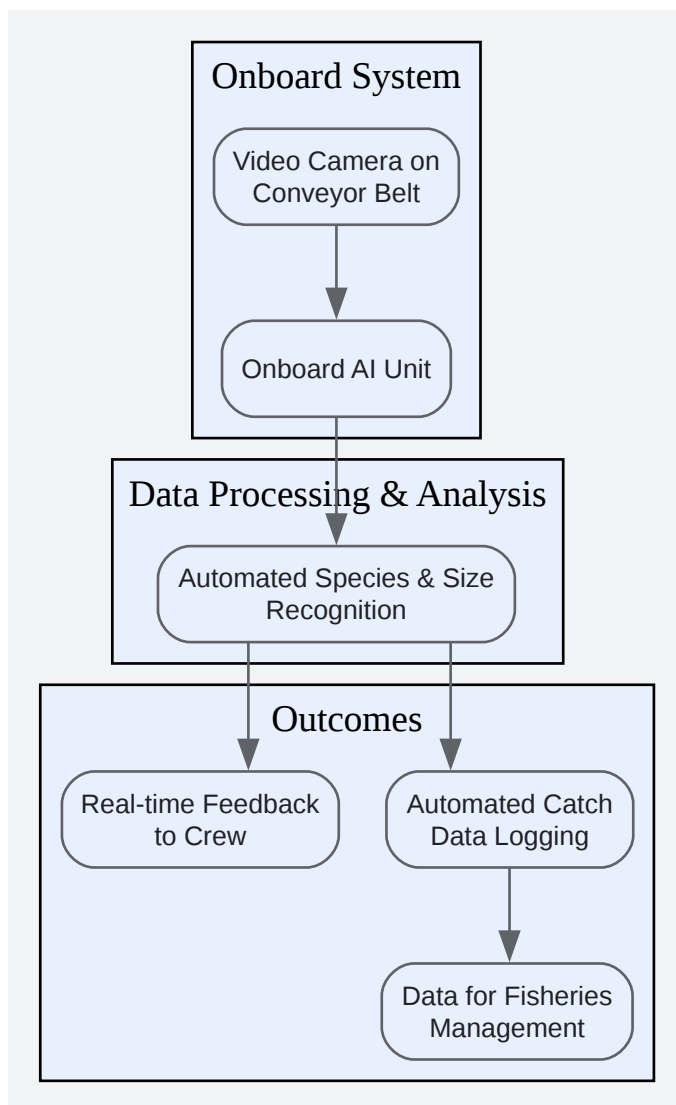
- Function: This module aggregates the data from the recognition and tracking modules to provide a real-time count of the number of fish of each species being caught.[5]

#### 5. Data Analysis and Output:

- The system provides on-site, real-time analysis of the catch.[5]
- The data can be used to ensure compliance with TAC regulations and for scientific data collection.

## AI-RCAS Experimental Workflow





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